

Comparative analysis of the environmental impact of Cyhalodiamide

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Compound of Interest

Compound Name: *Cyhalodiamide*

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A Comparative Environmental Impact Analysis of Cyhalodiamide

This guide provides a comparative analysis of the environmental impact of **Cyhalodiamide**, a newer phthalic diamide insecticide, against other established insecticides. The comparison includes other diamide insecticides, Chlorantraniliprole and Flubendiamide, and a representative from the pyrethroid class, Lambda-cyhalothrin. This document is intended for researchers, scientists, and professionals in drug development and environmental science, offering an objective look at the available data on persistence, toxicity to non-target organisms, and degradation pathways.

A significant challenge in the environmental assessment of **Cyhalodiamide** is the limited availability of public ecotoxicological data.^[1] While information on its environmental fate and degradation is emerging, comprehensive, publicly accessible studies on its toxicity to a wide range of non-target organisms are scarce. This guide, therefore, highlights these data gaps while comparing the known attributes of **Cyhalodiamide** with its alternatives.

Data Presentation: Quantitative Environmental Impact

The following tables summarize key quantitative data for **Cyhalodiamide** and its comparators, focusing on environmental persistence and toxicity.

Table 1: Environmental Fate and Persistence

Parameter	Cyhalodiamide	Chlorantranilip role	Flubendiamide	Lambda- cyhalothrin
Soil Half-Life (DT ₅₀)	8.77 days (paddy soil)[2]	233 - 886 days[3]	Very slow degradation; degradate des- iodo is persistent[4]	28 - 84 days[5]
Aquatic Half-Life (DT ₅₀)	5.37 - 8.45 days (paddy water)[2]	Stable at pH 4 & 7; <10 days at pH 9[6]	Photolysis is a main degradation route; DT ₅₀ of 4.3 days in natural water[7]	> 3 weeks (natural light); < 10 min (UV light) [8]
Water Solubility	Low[1]	Low[9]	29.90 µg/mL (20 °C)[10]	Low[11]
Organic Carbon Partition Coefficient (Koc)	Not Available	High (suggests low mobility)	Slight to medium mobility indicated[4]	High (suggests strong binding to soil)[8]

Table 2: Acute Toxicity to Non-Target Organisms

Organism	Endpoint	Cyhalodiamide	Chlorantraniliprole	Flubendiamide	Lambda-cyhalothrin
Fish	96-hr LC ₅₀	No Data Available	>12.9 mg/L (Rainbow Trout)[12]	No mortality at highest doses[13]	0.078 - 2.3 µg/L (Highly Toxic)[14]
Aquatic Invertebrates (Daphnia sp.)	48-hr EC ₅₀	No Data Available	5.7 - 13 µg/L (Highly Toxic) [9]	Formulations are toxic[13]	0.0023 - 3.3 µg/L (Highly Toxic)[14]
Birds	Acute Oral LD ₅₀	No Data Available	>2250 mg/kg (Bobwhite Quail)[12]	>2000 mg/kg (Bobwhite Quail)[13]	>3920 mg/kg (Low Toxicity) [14]
Bees	Contact LD ₅₀	No Data Available	>4 µg/bee (Low Toxicity) [9]	Low mortality (<40%) at field rates[15]	0.026 µg/bee (Highly Toxic) [11]
Earthworms	14-day LC ₅₀	No Data Available	>1000 mg/kg soil (Low Toxicity)[12]	Minimal impacts expected[13]	>1000 mg/kg soil (Moderately Toxic)[11]

*LC₅₀ (Lethal Concentration 50%): The concentration of a chemical in air or water that kills 50% of the test animals in a given time.[[16](#)] *EC₅₀ (Effective Concentration 50%): The concentration of a chemical that produces a specific effect in 50% of the test organisms. *LD₅₀ (Lethal Dose 50%): The amount of a substance, given at once, which causes the death of 50% of a group of test animals.[[16](#)]

Experimental Protocols

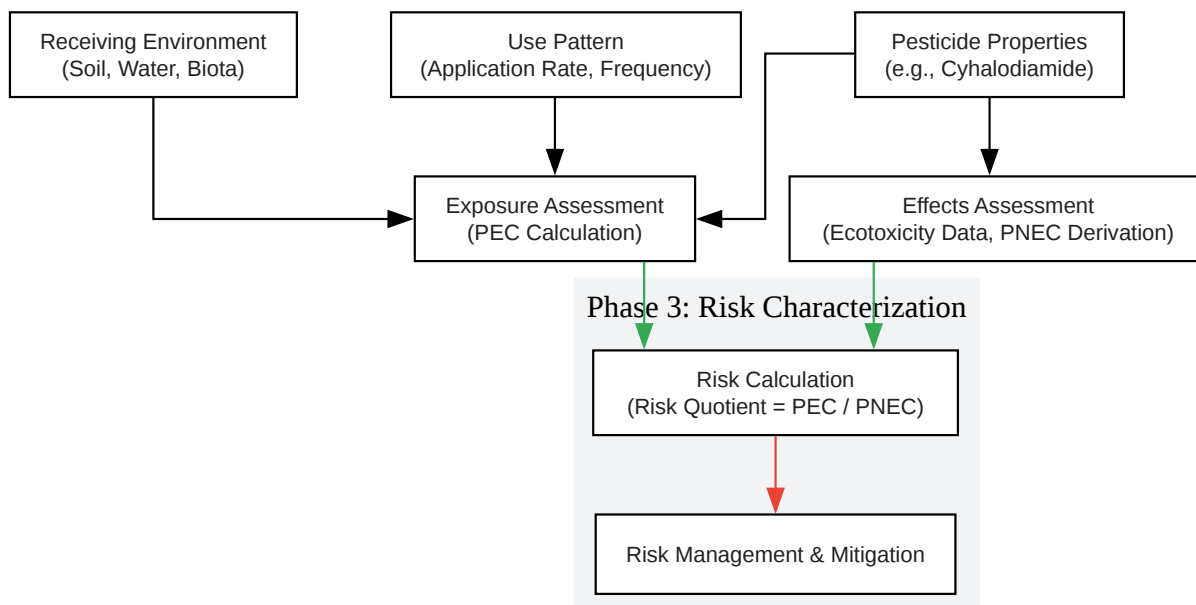
The data presented in this guide are derived from studies that generally follow internationally recognized testing guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These standardized protocols ensure that data is reliable and comparable across different studies and chemicals.

General Principles of Key Environmental Impact Studies:

- Environmental Fate (OECD 300 Series):
 - Soil Degradation (e.g., OECD 307): The insecticide, typically radiolabelled, is applied to standardized soil samples. These samples are incubated under controlled aerobic or anaerobic conditions (temperature, moisture, light). At various intervals, soil samples are extracted and analyzed using techniques like High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) to determine the concentration of the parent compound and identify major transformation products. The time taken for 50% of the compound to degrade (DT_{50}) is then calculated.
 - Photolysis in Water (e.g., OECD 316): The insecticide is dissolved in a sterile aqueous buffer solution and exposed to a light source that simulates natural sunlight. The concentration of the insecticide is measured over time to determine its photodegradation rate. Dark controls are used to distinguish between photolytic and other degradation processes.^[7]
- Ecotoxicity (OECD 200 Series):
 - Fish, Acute Toxicity Test (OECD 203): Fish (e.g., Rainbow Trout, Zebra Fish) are exposed to a range of concentrations of the test substance in water for a 96-hour period. Mortality and other observable effects are recorded, and the LC_{50} is determined.^[17]
 - Daphnia sp., Acute Immobilisation Test (OECD 202): Aquatic invertebrates (e.g., Daphnia magna) are exposed to the test substance for 48 hours. The concentration that causes 50% of the daphnids to become immobilized (unable to swim) is determined as the EC_{50} .
 - Honeybees, Acute Contact Toxicity Test (OECD 214): Bees are directly exposed to the test substance, which is applied topically. Mortality is assessed over a defined period to determine the contact LD_{50} .^[18]
 - Earthworm, Acute Toxicity Test (OECD 207): Earthworms are exposed to the test substance mixed into an artificial soil. Mortality is recorded after 7 and 14 days to calculate the LC_{50} .

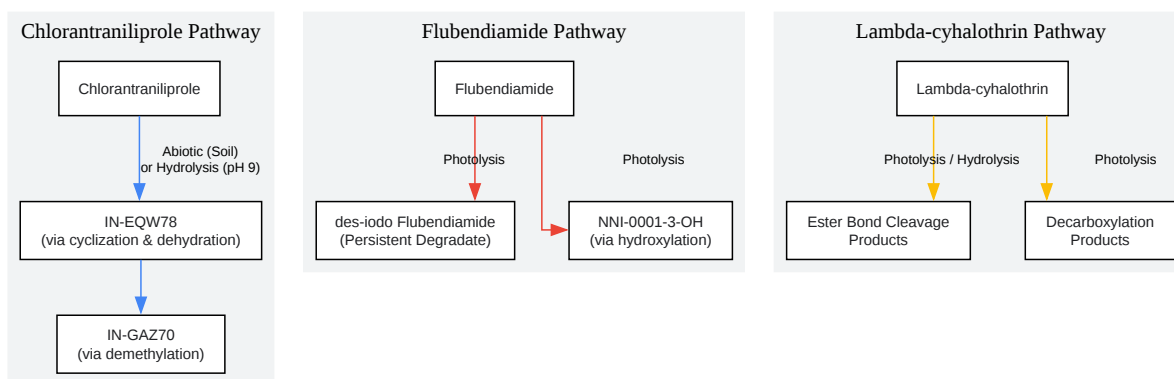
Mandatory Visualization

The following diagrams illustrate key environmental pathways and experimental workflows.



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Caption: Workflow for a typical environmental risk assessment of a pesticide.



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